

Profenofos: A Guide to Safe Disposal in a Laboratory Setting

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Compound of Interest

Compound Name: Profenofos

Cat. No.: B10824969

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For Immediate Release – As a trusted partner in research and development, we are committed to providing essential safety information that extends beyond the product itself. This guide offers detailed, procedural instructions for the proper disposal of **Profenofos**, an organophosphate insecticide, ensuring the safety of laboratory personnel and the protection of our environment.

Profenofos is a toxic and environmentally hazardous compound that requires strict adherence to disposal protocols. Improper disposal can lead to contamination of soil and waterways, posing a significant risk to aquatic life and ecosystems.[1][2]

Immediate Safety & Handling Protocol

Before handling or disposing of **Profenofos**, it is crucial to be aware of its hazards and to use appropriate Personal Protective Equipment (PPE).

Primary Hazards:

- **Toxicity:** Harmful if swallowed, inhaled, or absorbed through the skin.[3] It functions by inhibiting cholinesterase enzymes.
- **Environmental:** Very toxic to aquatic life, with long-lasting effects. It is also toxic to birds and bees.[3]
- **Flammability:** The liquid and its vapor are flammable.[3]

- **Reactivity:** Unstable under alkaline conditions and may emit toxic fumes containing sulfur oxides, phosphorus oxides, and hydrogen halides when heated to decomposition.[4]

Required Personal Protective Equipment (PPE):

- **Gloves:** Impervious rubber or chemical-resistant gloves.[3]
- **Eye Protection:** Chemical safety goggles and/or a face shield.[2]
- **Protective Clothing:** A lab coat, apron, or coveralls to prevent skin contact.[1]
- **Respiratory Protection:** Use only in a well-ventilated area or under a chemical fume hood. For spill response, a self-contained breathing apparatus may be necessary.[1][2]

Step-by-Step Spill Response Protocol

In the event of a spill, a predetermined plan should be in place to ensure a swift and safe response.[1]

- **Evacuate & Isolate:** Immediately alert personnel in the area and evacuate non-essential staff. Isolate the spill area, keeping people upwind to avoid vapors.[1]
- **Ventilate:** Ensure the area is well-ventilated.
- **Control Ignition Sources:** Eliminate all flames, sparks, and other potential ignition sources from the immediate vicinity.[5] Use non-sparking tools for cleanup.[6]
- **Contain the Spill:** Stop the source of the leak if it is safe to do so. Prevent the spill from entering drains, sewers, or waterways by using a non-combustible absorbent material like sand or earth.[1][6]
- **Absorb and Collect:** Cover the spill with an absorbent material. Once fully absorbed, carefully shovel the material into a suitable, sealable, and clearly labeled container for hazardous waste.[1]
- **Decontaminate:** Clean the spill area thoroughly with a strong industrial detergent and water. [1] Collect all contaminated cleaning materials and water for disposal as hazardous waste. Do not allow runoff to enter drains.[3]

Profenofos Disposal Procedures

Disposal of **Profenofos** and its containers must always comply with local, state, and federal regulations.^[1] Never pour **Profenofos** waste down the drain or dispose of it with regular laboratory trash.^[7]

Disposal of Unused or Waste Profenofos

- **Characterize as Hazardous Waste:** All unused **Profenofos** and materials contaminated with it (e.g., spill cleanup debris) must be treated as hazardous waste.
- **Package Securely:** Place the waste in a designated, leak-proof, and sealed container. Ensure the container is compatible with **Profenofos**.
- **Label Clearly:** The container must be clearly labeled as "Hazardous Waste - **Profenofos**" and include the relevant hazard symbols (e.g., Toxic, Environmentally Hazardous, Flammable).
- **Arrange for Professional Disposal:** The primary approved methods for disposing of **Profenofos** waste are:
 - **Controlled Incineration:** Use a licensed hazardous waste incineration facility equipped with flue gas scrubbing to neutralize toxic decomposition products.^[1]
 - **Approved Landfill:** Disposal in a landfill specifically permitted to accept pesticide or hazardous waste.^{[1][3]} Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.

Disposal of Empty Profenofos Containers

Empty containers may still retain product residue and must be handled carefully.^[1]

- **Triple Rinse the Container:**
 - Rinse the empty container three times with a suitable solvent (consult the Safety Data Sheet or your EHS department).

- Crucially, the rinsate (the rinse liquid) must be collected and disposed of as **Profenofos** hazardous waste.[8] Do not pour it down the drain.[1]
- Render Unusable: After triple-rinsing, puncture and crush the container to prevent reuse.
- Dispose of the Container: The triple-rinsed, unusable container can typically be disposed of through your institution's standard procedures for decontaminated lab waste, which may include recycling or landfill disposal, in accordance with local regulations.[9]

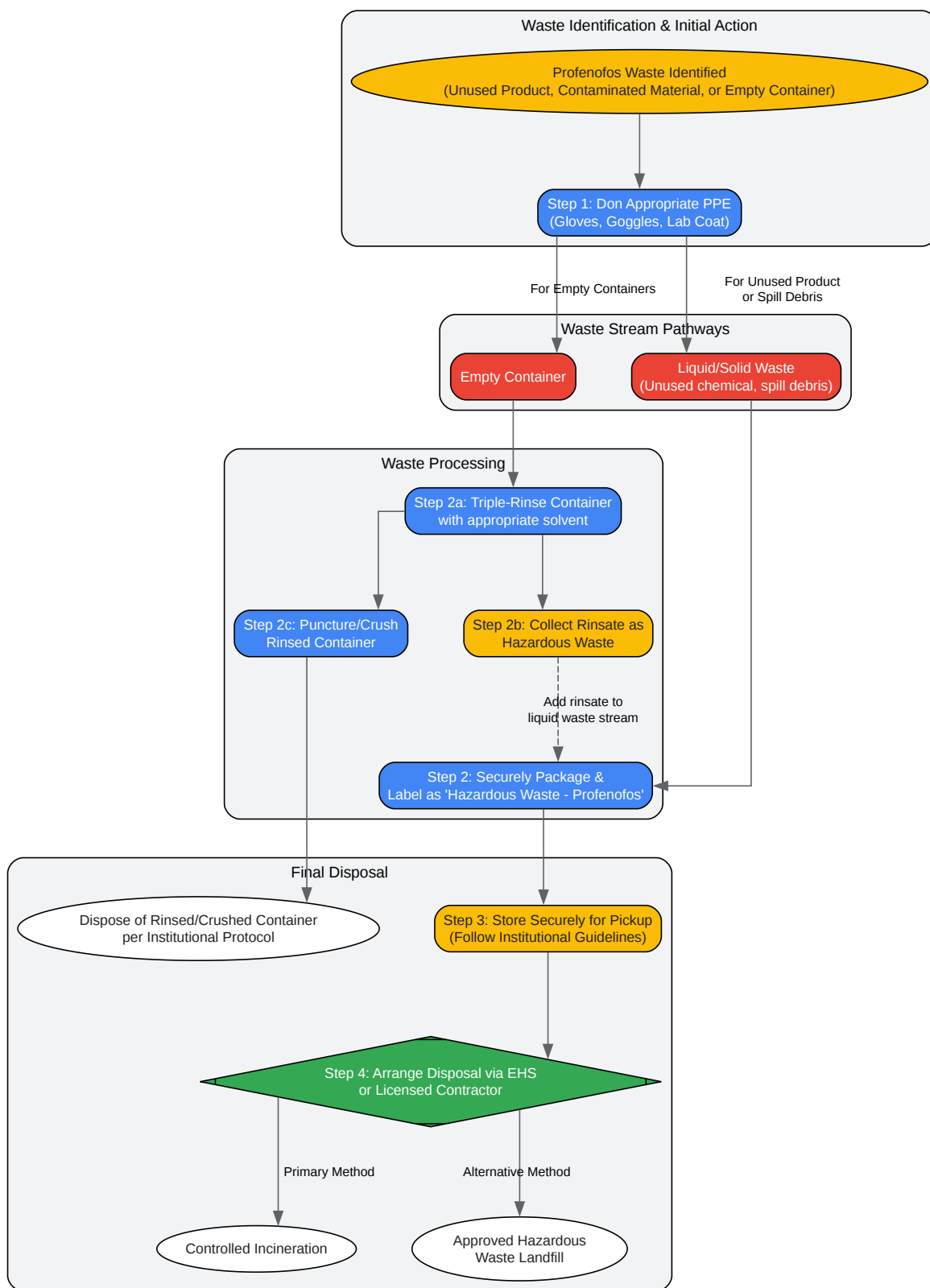
Quantitative Safety and Environmental Data

The following table summarizes key quantitative data for **Profenofos**, highlighting its toxicity and environmental properties.

Parameter	Value	Species/Conditions
Acute Oral Toxicity (LD50)	500 - >700 mg/kg	Rat[1][3]
Aquatic Toxicity (LC50, 96h)	0.08 mg/L	Rainbow Trout[1]
Aquatic Invertebrate Toxicity (EC50, 48h)	1.06 µg/L	Daphnia
Toxicity to Bees (LD50, 48h contact)	0.102 µg/bee	Bee[1]
Water Solubility	19.4 mg/L	at 20 °C[1]
Hydrolysis Half-life	14.6 days (pH 7), 5.7 hours (pH 9)	at 20 °C[4]

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Profenofos** waste in a laboratory setting.



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Caption: Logical workflow for the safe disposal of **Profenofos** waste.

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